

Introduction: The Sulfone Functional Group in Modern Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Isopropyl sulfone*

CAS No.: 595-50-6

Cat. No.: B3054305

[Get Quote](#)

The sulfone group ($R-S(=O)_2-R'$) is a structurally simple yet functionally significant moiety that occupies a pivotal role in both medicinal chemistry and materials science. Characterized by a central hexavalent sulfur atom double-bonded to two oxygen atoms and single-bonded to two carbon substituents, the sulfone group is more than a mere linker. Its strong electron-withdrawing nature, metabolic stability, and ability to act as a hydrogen bond acceptor make it a "chemical chameleon"[1]. Molecules incorporating this group range from blockbuster drugs like Dapsone, an antibacterial and anti-inflammatory agent, to high-performance polymers such as polyethersulfone (PES) used in biomedical applications[2][3][4].

This guide focuses on a specific member of this class: **Diisopropyl Sulfone**. While not as widely documented in high-impact applications as its aromatic counterparts, its fundamental physicochemical properties provide a valuable model for understanding aliphatic sulfones. For researchers and drug development professionals, **diisopropyl sulfone** serves as an important reference compound, a potential polar aprotic solvent, and a stable building block for more complex molecular architectures. This document provides a comprehensive overview of its core properties, reliable synthetic protocols, and an expert perspective on its potential applications.

Core Physicochemical Properties of Diisopropyl Sulfone

A precise understanding of a compound's physical properties is the foundation of its application in any scientific endeavor. The molecular weight and density of **diisopropyl sulfone**, along with other key identifiers and thermal properties, dictate its behavior in solution, its suitability as a solvent, and the analytical methods for its characterization.

Property	Value	Source
Molecular Weight	150.24 g/mol	[5] [6]
Molecular Formula	C ₆ H ₁₄ O ₂ S	[5] [6] [7]
Density	0.973 g/cm ³	[5] [6]
IUPAC Name	2-(propane-2-sulfonyl)propane	[7]
CAS Registry Number	595-50-6	[7] [8]
Canonical SMILES	<chem>CC(C)S(=O)(=O)C(C)C</chem>	[5]
Boiling Point	234.6 °C (at 760 mmHg)	[5]
Melting Point	32-36 °C (305-309 K)	[7]
Flash Point	90.2 °C	[5]

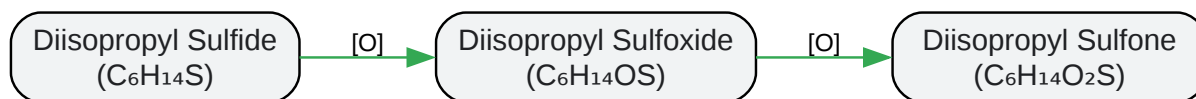
Synthesis and Characterization: From Sulfide to Sulfone

The most reliable and common route to synthesizing sulfones is the oxidation of the corresponding sulfide^{[\[1\]](#)}. This transformation offers high yields and predictability. The synthesis of **diisopropyl sulfone** from diisopropyl sulfide is a classic example of this pathway, proceeding through a sulfoxide intermediate.

Oxidation Pathway

The oxidation must be carefully controlled. A mild oxidizing agent or stoichiometric control can isolate the intermediate diisopropyl sulfoxide, while a stronger agent or excess oxidant will drive

the reaction to completion, yielding the target **diisopropyl sulfone**. This stepwise oxidation is a cornerstone of sulfur chemistry.



[Click to download full resolution via product page](#)

Caption: Oxidation pathway from sulfide to sulfone.

Field-Proven Experimental Protocol: Oxidation of Diisopropyl Sulfide

This protocol is based on established methods for sulfide-to-sulfone oxidation, providing a self-validating system through characterization checkpoints. The choice of a potent oxidizing system like hydrogen peroxide in acetic acid is common, but for milder conditions, methods like those referenced by the National Institute of Standards and Technology (NIST) using catalytic osmium tetroxide can be employed^[7].

Objective: To synthesize **diisopropyl sulfone** via the oxidation of diisopropyl sulfide.

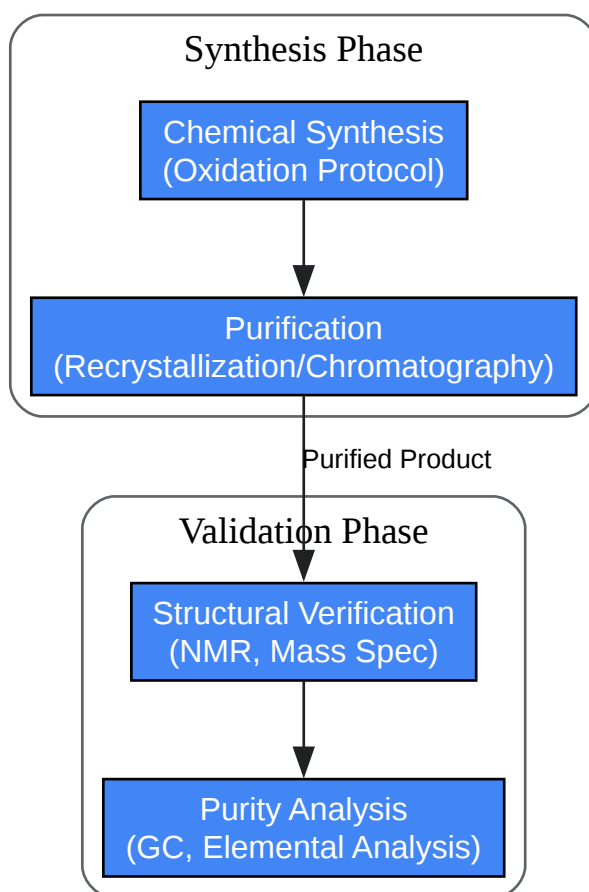
Materials:

- Diisopropyl sulfide
- Glacial Acetic Acid
- Hydrogen Peroxide (30% w/w solution)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator

- Standard laboratory glassware

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve diisopropyl sulfide (1 equivalent) in glacial acetic acid (10 volumes).
Causality: Acetic acid serves as a solvent and a catalyst for the oxidation by hydrogen peroxide.
- **Addition of Oxidant:** Cool the flask in an ice bath. Slowly add hydrogen peroxide (2.2 equivalents) dropwise, ensuring the internal temperature does not exceed 20°C. **Causality:** The reaction is exothermic. Slow addition prevents overheating and potential side reactions. Using a slight excess of oxidant ensures complete conversion to the sulfone.
- **Reaction Progression:** After addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-18 hours. Monitor the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting sulfide is consumed.
- **Workup & Extraction:** Carefully pour the reaction mixture into a separatory funnel containing cold water. Extract the aqueous phase three times with dichloromethane. **Causality:** This separates the organic product from the acetic acid and residual peroxide. Multiple extractions ensure maximum product recovery.
- **Neutralization:** Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution until effervescence ceases, followed by a final wash with brine. **Causality:** The bicarbonate wash neutralizes any remaining acetic acid, which is crucial for preventing product degradation during concentration.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **diisopropyl sulfone**.
- **Purification & Characterization:** The crude product, a low-melting solid or oil, can be purified by recrystallization or column chromatography if necessary. The final product's identity and purity must be confirmed by ^1H NMR, ^{13}C NMR, and Mass Spectrometry.



[Click to download full resolution via product page](#)

Caption: Self-validating workflow for chemical synthesis.

Applications in Research and Drug Development

While **diisopropyl sulfone** itself is not an active pharmaceutical ingredient, its properties make it relevant in several areas of research.

- **Polar Aprotic Solvent:** With its high boiling point and polar sulfone group, it can be considered as a stable polar aprotic solvent for specialized applications where protic solvents would interfere with the reaction chemistry. Its stability to both acidic and basic conditions is a key advantage.
- **Chemical Intermediate:** The isopropyl groups can be functionalized, or the entire molecule can be used as a stable core for building larger chemical entities. In drug development,

incorporating a sulfone group is a common strategy to improve pharmacokinetic properties, such as metabolic stability and solubility.

- **Reference Compound:** For analytical and spectroscopic studies, simple, well-characterized molecules like **diisopropyl sulfone** serve as invaluable reference points for calibrating instruments and interpreting data for more complex sulfone-containing molecules.

Expert Note: Distinguishing Sulfone from Sulfate It is critical for researchers to distinguish **diisopropyl sulfone** from the similarly named diisopropyl sulfate.

- **Diisopropyl Sulfone** ($C_6H_{14}O_2S$): Chemically inert and stable. The sulfur is bonded directly to two carbon atoms. It is the subject of this guide.
- **Diisopropyl Sulfate** ($C_6H_{14}O_4S$): A highly reactive alkylating agent and is used as a reagent for O-sulfation[9][10][11]. The sulfur atom is ester-linked to the isopropyl groups via oxygen atoms (C-O-S-O-C). It is significantly more hazardous.

This distinction is fundamental to laboratory safety and experimental design.

Conclusion

Diisopropyl sulfone, defined by a molecular weight of 150.24 g/mol and a density of 0.973 g/cm³, serves as an exemplary model for aliphatic sulfones. Its straightforward synthesis via sulfide oxidation provides a reliable product for use as a stable chemical building block, a potential specialty solvent, or an analytical standard. For scientists in the pharmaceutical and chemical industries, a thorough understanding of such fundamental molecules is not merely academic; it is the bedrock upon which new materials and medicines are built. The integrity of research depends on the precise application of well-characterized compounds, and **diisopropyl sulfone** is a prime example of such a foundational chemical tool.

References

- National Institute of Standards and Technology (NIST). **diisopropyl sulfone** in NIST Chemistry WebBook [Online]. Available at: [\[Link\]](#)
- National Institute of Standards and Technology (NIST). **diisopropyl sulfone** [Online]. Available at: [\[Link\]](#)

- PubChem, National Center for Biotechnology Information. Diisopropyl sulfate [Online]. Available at: [\[Link\]](#)
- Wikipedia. Vinyl sulfone [Online]. Available at: [\[Link\]](#)
- Hyma Synthesis Pvt. Ltd. Welcome To Hyma Synthesis Pvt. Ltd [Online]. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Vinyl sulfone synthesis by C-S coupling reactions [Online]. Available at: [\[Link\]](#)
- Nature Communications. Dimethyl sulfate and diisopropyl sulfate as practical and versatile O-sulfation reagents [Online]. Available at: [\[Link\]](#)
- Plastic Surgery Key. Innovative Use of Dapsone [Online]. Available at: [\[Link\]](#)
- Thieme. Recent Advances in the Synthesis of Sulfones [Online]. Available at: [\[Link\]](#)
- ResearchGate. Reaction of diisopropyl sulfide with disulfur dichloride [Online]. Available at: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. Advancing Chemical Synthesis with Diisopropyl Sulfite: A Focus on Versatility [Online]. Available at: [\[Link\]](#)
- PubMed. Innovative use of dapsone [Online]. Available at: [\[Link\]](#)
- MDPI. Polyethersulfone Polymer for Biomedical Applications and Biotechnology [Online]. Available at: [\[Link\]](#)
- Google Patents. Process for the formation and purification of aromatic sulfones [Online].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. thieme-connect.com](https://thieme-connect.com) [thieme-connect.com]
- [2. Innovative Use of Dapsone | Plastic Surgery Key](https://plasticsurgerykey.com) [plasticsurgerykey.com]
- [3. Innovative use of dapsone - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [4. mdpi.com](https://mdpi.com) [mdpi.com]
- [5. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
- [6. bocsci.com](https://bocsci.com) [bocsci.com]
- [7. diisopropyl sulfone](https://webbook.nist.gov) [webbook.nist.gov]
- [8. diisopropyl sulfone](https://webbook.nist.gov) [webbook.nist.gov]
- [9. Diisopropyl sulfate | C6H14O4S | CID 18096 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [10. DIISOPROPYL SULFATE | 2973-10-6](https://chemicalbook.com) [chemicalbook.com]
- [11. Dimethyl sulfate and diisopropyl sulfate as practical and versatile O-sulfation reagents - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: The Sulfone Functional Group in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3054305/docs#introduction-the-sulfone-functional-group-in-modern-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)